

Sodium 2-propanethiolate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Sodium 2-propanethiolate

Cat. No.: B1587550

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CAS Number: 20607-43-6

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Sodium 2-propanethiolate**, a versatile organosulfur compound with significant applications in organic synthesis and materials science. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development by consolidating key data, experimental methodologies, and illustrating its reactive properties.

Chemical Properties and Data

Sodium 2-propanethiolate, with the chemical formula C_3H_7NaS , is the sodium salt of 2-propanethiol.[1][2] It is a fine white crystalline powder that is reactive with water.[3] This compound is primarily utilized as a potent nucleophile in various chemical transformations, most notably in the synthesis of thioethers and as a ligand in the formation of coordination polymers.

Table 1: Physical and Chemical Properties of **Sodium 2-propanethiolate**

Property	Value	Source
Molecular Formula	C ₃ H ₇ NaS	[1] [2]
Molecular Weight	98.14 g/mol	[1] [2]
Appearance	Fine white crystalline powder	[3]
CAS Number	20607-43-6	[1] [2]
Synonyms	2-Propanethiol sodium salt, Sodium isopropyl thiolate	
InChI Key	NQHKCHWQDDWQJR- UHFFFAOYSA-M	
SMILES	CC(C)[S-].[Na+]	[2]
Assay	≥90.0%	

Safety and Handling

Sodium 2-propanethiolate is classified as a hazardous substance and requires careful handling to ensure laboratory safety.[\[3\]](#)

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Description	Source
Hazard Statement	H314	Causes severe skin burns and eye damage.	[2]
Precautionary Statement	P260	Do not breathe dust/fume/gas/mist/vapors/spray.	[2]
Precautionary Statement	P280	Wear protective gloves/protective clothing/eye protection/face protection.	[2]
Precautionary Statement	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
Precautionary Statement	P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	

It is crucial to handle this compound in a well-ventilated area, avoiding dust formation and contact with skin and eyes.[\[3\]](#) The material is known to react with water and should be kept away from incompatible materials such as strong acids, alcohols, and oxidizing agents.[\[3\]](#)

Experimental Protocols

Sodium 2-propanethiolate is a key reagent in several synthetic procedures. Below are detailed experimental protocols for two of its primary applications.

Synthesis of Isopropyl Phenyl Thioether via Nucleophilic Substitution

This protocol describes a representative procedure for the synthesis of a thioether using **Sodium 2-propanethiolate** and an aryl halide, analogous to the Williamson ether synthesis.[\[4\]](#) [\[5\]](#)[\[6\]](#)

Materials:

- **Sodium 2-propanethiolate** (1.0 eq)
- Bromobenzene (1.0 eq)
- Anhydrous N,N-Dimethylformamide (DMF)
- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve **Sodium 2-propanethiolate** in anhydrous DMF.
- To the stirred solution, add bromobenzene dropwise at room temperature.

- Heat the reaction mixture to 80-100 °C and maintain it at this temperature for 4-6 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Pour the reaction mixture into a separatory funnel containing water and extract with diethyl ether (3 x 50 mL).
- Combine the organic layers and wash with a saturated aqueous sodium bicarbonate solution (2 x 50 mL) and then with brine (1 x 50 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- The crude product can be purified by column chromatography on silica gel to yield pure isopropyl phenyl thioether.

General Protocol for the Synthesis of a Coordination Polymer

This protocol provides a general methodology for the synthesis of a coordination polymer using **Sodium 2-propanethiolate** as a source of the thiolate ligand.^{[7][8][9]}

Materials:

- **Sodium 2-propanethiolate** (2.0 eq)
- A metal salt (e.g., Silver Nitrate, AgNO_3) (1.0 eq)
- A suitable solvent system (e.g., ethanol/water mixture)
- Reaction vessel (e.g., beaker or flask)
- Stirring apparatus

Procedure:

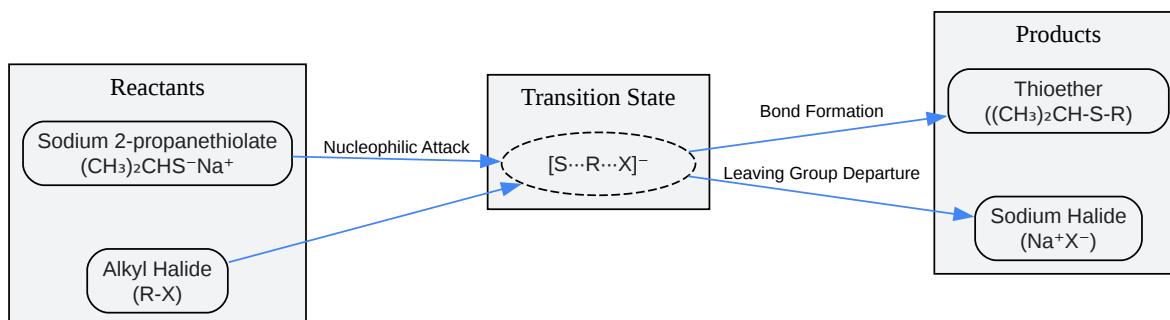
- Prepare a solution of the metal salt in the chosen solvent.

- In a separate vessel, dissolve **Sodium 2-propanethiolate** in the same solvent.
- Slowly add the **Sodium 2-propanethiolate** solution to the metal salt solution while stirring vigorously.
- The formation of a precipitate indicates the formation of the coordination polymer.
- Continue stirring the mixture at room temperature for a specified period (e.g., 2-24 hours) to allow for complete reaction and self-assembly.
- Collect the solid product by filtration.
- Wash the collected solid with the solvent to remove any unreacted starting materials and byproducts.
- Dry the resulting coordination polymer under vacuum.
- Characterize the product using techniques such as X-ray diffraction (XRD), infrared (IR) spectroscopy, and elemental analysis.

Visualizations of Chemical Pathways and Workflows

S N 2 Reaction Pathway for Thioether Synthesis

The primary application of **Sodium 2-propanethiolate** in organic synthesis is as a nucleophile in S N 2 reactions to form thioethers. The following diagram illustrates the concerted mechanism of this reaction.

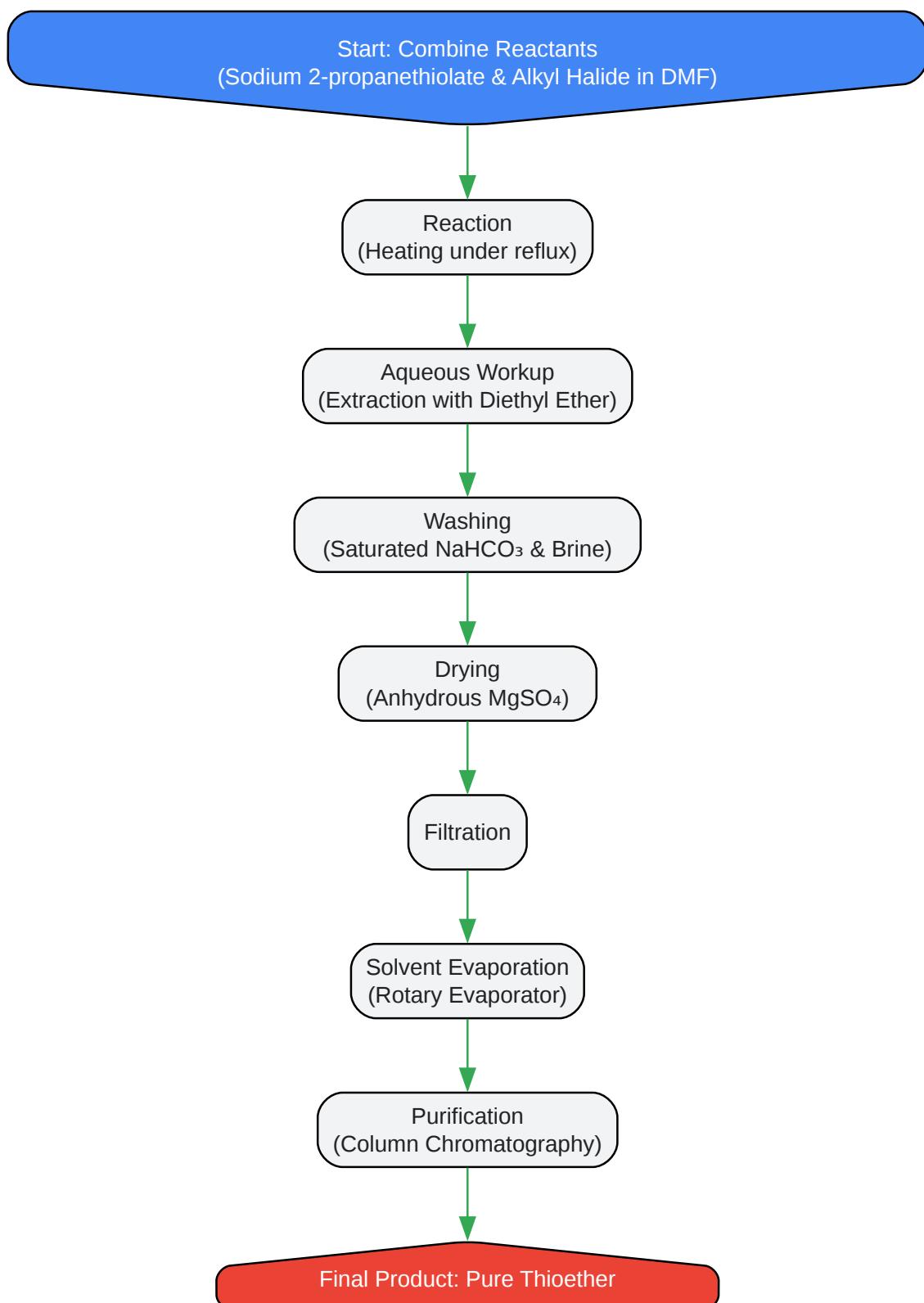


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Caption: S_N2 reaction mechanism for thioether synthesis.

Experimental Workflow for Thioether Synthesis and Purification

The following diagram outlines the typical laboratory workflow for the synthesis and subsequent purification of a thioether using **Sodium 2-propanethiolate**.



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Caption: Workflow for thioether synthesis and purification.

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